

Cy7-dise(diso3): A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Cy7 dise(diso3)

Cat. No.: B3302398

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Introduction: Cy7-dise(diso3) is a near-infrared (NIR) fluorescent dye belonging to the cyanine family. Its exceptional photophysical properties, including strong absorption and emission in the NIR spectrum, make it an invaluable tool for a wide range of applications in biological research and drug development. The "dise(diso3)" designation indicates that this particular derivative is a di-sulfonated cyanine dye functionalized with a succinimidyl ester (SE), enhancing its water solubility and enabling covalent labeling of biomolecules. This guide provides an in-depth overview of the key features, benefits, and experimental applications of Cy7-dise(diso3).

Core Features and Benefits

Cyanine dyes, in general, are characterized by their high molar extinction coefficients and good photostability.[1] The heptamethine cyanine, Cy7, exhibits fluorescence in the near-infrared region, which is highly advantageous for biological applications due to minimal autofluorescence from cells and tissues in this spectral range.[2] This leads to an improved signal-to-noise ratio, enabling sensitive detection in complex biological samples.[2]

The di-sulfonation of the Cy7 core in Cy7-dise(diso3) significantly enhances its water solubility. This is a crucial feature for biological experiments, as it allows for labeling reactions to be performed in aqueous buffers without the need for organic co-solvents that could potentially denature or alter the function of the biomolecule of interest.[3][4]

The succinimidyl ester (SE) functional group is an amine-reactive moiety that readily forms stable covalent amide bonds with primary amino groups on biomolecules such as proteins, peptides, and amine-modified oligonucleotides. This enables robust and specific labeling for downstream applications.

Key Benefits:

- **Near-Infrared Fluorescence:** Minimizes background autofluorescence from biological samples, leading to a high signal-to-noise ratio.[\[2\]](#)
- **High Water Solubility:** The di-sulfonate groups ensure good solubility in aqueous buffers, simplifying labeling procedures and preserving biomolecule integrity.[\[3\]](#)[\[4\]](#)
- **Amine-Reactive Labeling:** The succinimidyl ester allows for efficient and stable covalent conjugation to proteins and other amine-containing molecules.
- **Photostability:** Cyanine dyes are known for their relatively high photostability, allowing for prolonged imaging and analysis.[\[1\]](#)
- **High Molar Extinction Coefficient:** Contributes to the brightness of the dye, enabling the detection of low-abundance targets.[\[5\]](#)

Photophysical Properties

The photophysical properties of Cy7 and its sulfonated derivatives are summarized in the table below. While specific data for Cy7-dise(diso3) is not readily available, the properties of sulfo-Cy7 provide a close approximation.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~750 nm	[3]
Emission Maximum (λ_{em})	~773 nm	[3]
Stokes Shift	~23 nm	[3]
Quantum Yield (Φ)	High	[3][4]
Molar Extinction Coefficient (ϵ)	High	[5]
Recommended Laser Line	633 or 640 nm	[6]

Experimental Applications and Protocols

Cy7-dise(diso3) is a versatile tool for a variety of applications that leverage its fluorescent properties.

Common Applications:

- **Fluorescence Microscopy:** Labeling of antibodies or other probes for immunofluorescence imaging of cells and tissues.
- **Flow Cytometry:** Conjugation to antibodies for the identification and sorting of specific cell populations.[6]
- **In Vivo Imaging:** The NIR properties of Cy7 allow for deep tissue penetration, making it suitable for non-invasive imaging in small animals to track cells, monitor tumor growth, or study drug distribution.[2][5]
- **Nucleic Acid Detection:** Labeling of probes for techniques such as fluorescence in situ hybridization (FISH).[2]
- **Protein Analysis:** Labeling of proteins for various assays and detection methods.

Experimental Workflow: Protein Labeling

The following diagram illustrates a typical workflow for labeling a protein with Cy7-dise(diso3).

Workflow for Protein Labeling with Cy7-dise(diso3).

Detailed Protocol for Antibody Labeling with Cy7-dise(diso3)

This protocol is a general guideline for labeling antibodies. Optimization may be required for specific antibodies and applications.

Materials:

- Antibody to be labeled (in an amine-free buffer such as PBS)
- Cy7-dise(diso3)
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- 1 M Sodium Bicarbonate (pH 8.5-9.0)
- Gel filtration column (e.g., Sephadex G-25)
- Phosphate-Buffered Saline (PBS), pH 7.2-7.4

Procedure:

- Antibody Preparation:
 - Dissolve the antibody in PBS at a concentration of 2-10 mg/mL.
 - If the antibody buffer contains primary amines (e.g., Tris) or sodium azide, these should be removed by dialysis against PBS.
 - Adjust the pH of the antibody solution to 8.5-9.0 by adding a small volume of 1 M sodium bicarbonate.
- Dye Preparation:
 - Shortly before use, dissolve Cy7-dise(diso3) in anhydrous DMSO or DMF to a concentration of 10 mg/mL.

- Labeling Reaction:
 - Calculate the required volume of the Cy7-dise(diso3) solution. A molar excess of 5 to 15-fold of dye to antibody is a good starting point.
 - While gently vortexing the antibody solution, slowly add the calculated volume of the Cy7-dise(diso3) solution.
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification of the Conjugate:
 - Prepare a gel filtration column according to the manufacturer's instructions, equilibrating with PBS.
 - Apply the reaction mixture to the top of the column.
 - Elute the conjugate with PBS. The labeled antibody will elute first, followed by the smaller, unconjugated dye molecules.
 - Collect the fractions containing the labeled antibody (typically the first colored fractions).
- Characterization of the Conjugate:
 - Measure the absorbance of the conjugate at 280 nm (for the protein) and ~750 nm (for the Cy7 dye).
 - Calculate the degree of labeling (DOL), which is the average number of dye molecules per antibody molecule. An optimal DOL is typically between 2 and 8.

Signaling Pathway Application: Photodynamic Therapy

While Cy7 dyes are primarily used as passive labels, certain derivatives have been explored for therapeutic applications such as photodynamic therapy (PDT). In PDT, a photosensitizer (in this case, a Cy7 derivative) is excited by light of a specific wavelength, leading to the generation of

reactive oxygen species (ROS) that can induce cell death in targeted tissues, such as tumors.
[7]

The following diagram illustrates the proposed mechanism of ROS-induced apoptosis following PDT with a Cy7-based photosensitizer.

Mechanism of ROS-Induced Apoptosis in Photodynamic Therapy.

In this pathway, the Cy7 photosensitizer absorbs near-infrared light, transitioning to an excited state.[7] It then transfers this energy to molecular oxygen, generating highly reactive oxygen species.[7] These ROS can cause cellular damage, particularly to mitochondria, which initiates a signaling cascade involving the activation of caspases, ultimately leading to programmed cell death or apoptosis.[7] This application highlights the potential of Cy7 derivatives not just as imaging agents but also as active components in therapeutic strategies.

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